Chevalone E biological activity and therapeutic potential

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Compound of Interest

Compound Name:	*Chevalone E*
CAS No.:	*1315451-94-5*
Cat. No.:	*B3025983*

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Technical Whitepaper: **Chevalone E** – Structural Pharmacology and Therapeutic Prospects

Executive Summary **Chevalone E** is a bioactive meroditerpenoid of fungal origin, primarily isolated from Eurotium chevalieri and Aspergillus versicolor. Unlike its congeners (Chevalones A–D) which exhibit direct cytotoxicity, **Chevalone E** is distinguished by its potent synergistic activity. It functions as a bio-enhancer, significantly potentiating the efficacy of clinical antibiotics (e.g., oxacillin against MRSA) and chemotherapeutics (e.g., doxorubicin in triple-negative breast cancer). This guide analyzes its chemical architecture, biosynthetic pathway, synergistic mechanisms, and protocols for isolation and validation.

Chemical Architecture & Biosynthetic Origin

1.1 Structural Classification **Chevalone E** ($C_{26}H_{38}O_4$) belongs to the meroterpenoid class, specifically the mixed-biogenesis family combining a polyketide moiety with a terpenoid side chain. Its core structure features a unique heterotricyclic scaffold formed by the fusion of a drimane-type sesquiterpene with a polyketide-derived unit.

- Molecular Formula: $C_{26}H_{38}O_4$

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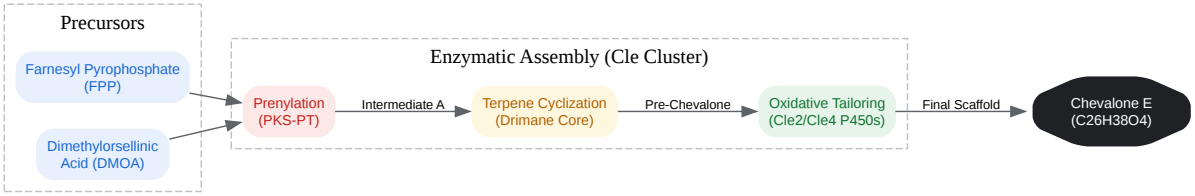
- Key Structural Feature: A hemiacetal bridge or lactone ring system that is critical for its biological interaction. The presence of the drimane skeleton suggests an origin involving terpene cyclases.

1.2 Biosynthetic Pathway (The Cle Cluster) Recent genomic mining in Aspergillus versicolor has identified the biosynthetic gene cluster (cle) responsible for **Chevalone E** production.[1] The pathway involves a hybrid polyketide synthase-terpene prenyltransferase (PKS-PT) assembly line.

- Precursors: Farnesyl pyrophosphate (FPP) and a polyketide unit (likely 3,5-dimethylorsellinic acid).
- Key Enzymes:
  - Cle2/Cle4 (P450 Monooxygenases): Responsible for the oxidative modifications that distinguish **Chevalone E** from its precursors.[1]
  - Terpene Cyclases: Facilitate the cyclization of the farnesyl chain to form the drimane core.

Figure 1: Biosynthetic Logic of **Chevalone E** The following diagram illustrates the enzymatic flow from primary metabolites to the **Chevalone E** scaffold.



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Caption: Simplified biosynthetic pathway of **Chevalone E** involving prenylation, cyclization, and P450-mediated oxidation encoded by the Cle gene cluster.

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Biological Activity Profile

Chevalone E is unique because it acts primarily as a resistance-reversal agent rather than a standalone toxin.

2.1 Antimicrobial Synergy (MRSA) **Chevalone E** restores the susceptibility of Methicillin-Resistant Staphylococcus aureus (MRSA) to

-lactam antibiotics.

- Primary Drug: Oxacillin.
- Effect: When combined with **Chevalone E**, the Minimum Inhibitory Concentration (MIC) of oxacillin drops significantly (e.g., from resistant levels >16

  g/mL to sensitive levels).
- Mechanism: Likely interference with cell wall stress response or membrane permeabilization, allowing oxacillin to access PBP2a.

2.2 Anticancer Synergy (Triple-Negative Breast Cancer) In MDA-MB-231 cells (a model for drug-resistant breast cancer), **Chevalone E** potentiates the cytotoxicity of doxorubicin.[2]

- Synergy Metric: Combination Index (CI) < 1.0 (indicating true synergy).
- Outcome: Allows for lower doses of doxorubicin to achieve IC50, reducing potential cardiotoxicity associated with the anthracycline.

Table 1: Comparative Biological Activity

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Compound	Target Model	Primary Activity	Synergistic Partner	Outcome
Chevalone E	MRSA	Weak Antibacterial	Oxacillin	Resensitization (MIC reduction)
Chevalone E	MDA-MB-231	Weak Cytotoxicity	Doxorubicin	Potentiation (CI < 0.8)
Chevalone A	HepG2 / HeLa	Moderate Cytotoxicity	N/A	Direct Apoptosis
Chevalone B	Plasmodium	Antimalarial	N/A	Parasite Clearance

Mechanism of Action: The "Sensitizer" Hypothesis

Unlike Chevalone A, which contains structural motifs favoring direct DNA intercalation or protein alkylation, **Chevalone E** appears to modulate cellular defense mechanisms.

Hypothesized Synergistic Nodes:

- Efflux Pump Inhibition: In both bacteria (NorA/MepA) and cancer cells (P-gp), meroterpenoids often competitively bind efflux transporters, preventing the expulsion of the primary drug.
- Membrane Fluidity Modulation: The lipophilic drimane tail may insert into the lipid bilayer, altering fluidity and enhancing the passive diffusion of co-administered drugs.

Figure 2: Synergistic Mechanism in Drug-Resistant Cells The diagram below visualizes how **Chevalone E** facilitates Doxorubicin accumulation.

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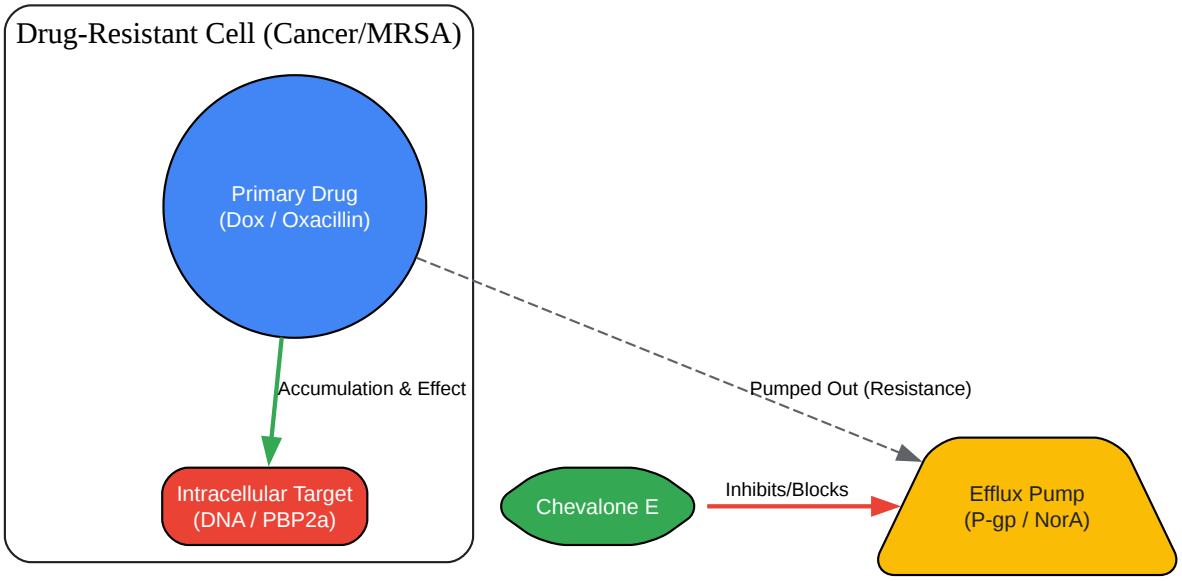

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Caption: Mechanism of Synergy: **Chevalone E** inhibits efflux mechanisms, allowing the primary drug to accumulate and hit its intracellular target.

Experimental Protocols

4.1 Isolation from Eurotium chevalieri Prerequisite: Strain Eurotium chevalieri (e.g., NBRC 4090 or soil isolate).

- Fermentation:
  - Medium: Potato Dextrose Broth (PDB) or Rice solid medium.
  - Condition: Static incubation at 25°C for 21–30 days.
- Extraction:
  - Macerate biomass with Ethyl Acetate (EtOAc) (3x volume).
  - Sonicate for 30 mins to disrupt cell walls.

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- Filter and evaporate solvent in vacuo to yield crude extract.

- Purification (The "Self-Validating" Workflow):
  - Step 1 (Partition): Partition crude extract between n-hexane and 90% MeOH. Discard hexane (lipids).
  - Step 2 (Column Chromatography): Silica gel column eluted with gradient CH_2Cl_2/MeOH (100:0

    0:100). Collect fractions.
  - Step 3 (HPLC Isolation): Use semi-preparative RP-HPLC (C18 column).
    - Mobile Phase: 75% MeCN in H_2O (isocratic).
    - Detection: UV at 254 nm.
    - Retention Check: **Chevalone E** typically elutes after Chevalone B/C due to polarity differences.

4.2 Synergistic Bioassay (Checkerboard Method) To validate **Chevalone E** activity, do not rely on single-agent IC50. Use the Fractional Inhibitory Concentration Index (FICI).

- Plate Setup: 96-well microtiter plate.
- Gradients:
  - X-axis: **Chevalone E** (0.5

    64

    g/mL).
  - Y-axis: Oxacillin (0.125

    32

    g/mL).

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- Inoculum: MRSA (

  CFU/mL).

- Calculation:

  - Interpretation: FICI

    0.5 indicates Synergy.

References

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- Cytotoxicity Context: "Cytotoxicity of mycotoxins and their combinations." Toxins, 2021.[4] Link (Contextualizes mycotoxin synergy).

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